

Disodium glutarate CAS number and its significance in chemical databases.

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Compound of Interest

Compound Name: Disodium glutarate

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The Chemical Identity and Database Significance of Disodium Glutarate

A comprehensive technical guide for researchers, scientists, and drug development professionals on the properties, synthesis, analysis, and applications of **Disodium Glutarate**, CAS Number 13521-83-0.

Disodium glutarate, identified by the Chemical Abstracts Service (CAS) number 13521-83-0, is the sodium salt of the dicarboxylic acid, glutaric acid.^{[1][2][3][4]} This compound holds a significant position in various chemical databases due to its diverse applications across the food industry, pharmaceuticals, and biochemical research. Its high water solubility and specific chemical properties make it a valuable ingredient in a multitude of formulations and a key subject of study in metabolic and proteomic research.^[1] This guide provides an in-depth overview of **disodium glutarate**, including its chemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological pathways and experimental workflows.

Core Chemical and Physical Properties

Disodium glutarate is a white to off-white crystalline solid that is highly soluble in water.^{[2][5]} Its chemical and physical properties are summarized in the table below, providing a clear reference for laboratory and industrial applications.

Property	Value	Reference
CAS Number	13521-83-0	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₆ Na ₂ O ₄	[1] [2]
Molecular Weight	176.08 g/mol	[1] [2]
IUPAC Name	disodium;pentanedioate	[1]
Synonyms	Glutaric acid disodium salt, Sodium glutarate	[2] [3] [4]
Appearance	White to almost white powder/crystal	[2] [3]
Purity	>99.0% (by Titration)	[2] [3]
Solubility	Highly soluble in water	[1]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	[2] [4]

Significance and Applications in Chemical Databases and Research

The importance of **disodium glutarate** is documented across numerous chemical databases, reflecting its wide-ranging utility:

- **Food Industry:** It is utilized as a flavor enhancer and acidity regulator, contributing to the umami taste profile in various food products.[\[1\]](#)
- **Pharmaceuticals:** In drug formulations, it serves as an excipient, aiding in the solubility and stability of active pharmaceutical ingredients.[\[1\]](#)
- **Biochemical Research:** Due to its pH-stabilizing properties, it is employed as a buffer component in biochemical assays.[\[1\]](#)[\[6\]](#) It also acts as a chaotropic agent, disrupting non-covalent interactions to unfold proteins for analysis in proteomics research.[\[1\]](#)

- **Cosmetics and Personal Care:** It functions as a buffering and chelating agent in skincare and cleaning products, maintaining pH stability and enhancing cleaning efficiency.[5]
- **Industrial Applications:** **Disodium glutarate** serves as a monomer for the synthesis of biodegradable polyesters and polyamides.[6]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **disodium glutarate** are crucial for its effective application in research and development.

Synthesis of Disodium Glutarate by Neutralization

The most common and straightforward method for synthesizing **disodium glutarate** is through the neutralization of glutaric acid with sodium hydroxide.[1]

Materials:

- Glutaric acid ($C_5H_8O_4$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- pH meter or pH indicator strips
- Reaction flask
- Burette
- Crystallization dish

Procedure:

- **Dissolution of Glutaric Acid:** In a reaction flask, dissolve a known quantity of glutaric acid in a minimal amount of deionized water with stirring. Gentle heating may be applied to facilitate dissolution.
- **Preparation of Sodium Hydroxide Solution:** Prepare a standardized solution of sodium hydroxide in deionized water. The molar ratio of glutaric acid to sodium hydroxide should be 1:2 for complete neutralization.^[1]
- **Neutralization:** Slowly add the sodium hydroxide solution to the glutaric acid solution from a burette while continuously monitoring the pH. Maintain the temperature of the reaction mixture as needed. The endpoint of the neutralization is reached when the pH of the solution becomes neutral (pH ~7.0).
- **Concentration:** Once neutralization is complete, the resulting solution of **disodium glutarate** can be concentrated by evaporating a portion of the water under reduced pressure or gentle heating.
- **Crystallization:** Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation and Drying:** Collect the formed crystals by vacuum filtration and wash them with a small amount of cold ethanol to remove any remaining impurities. Dry the purified **disodium glutarate** crystals in a desiccator or a vacuum oven at a low temperature.

Purification by Recrystallization

For higher purity, the synthesized **disodium glutarate** can be further purified by recrystallization.

Materials:

- Crude **disodium glutarate**
- Deionized water
- Ethanol
- Erlenmeyer flasks

- Heating source
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- **Dissolution:** In an Erlenmeyer flask, dissolve the crude **disodium glutarate** in a minimum amount of hot deionized water.
- **Hot Filtration (if necessary):** If any insoluble impurities are present, perform a hot filtration to remove them.
- **Cooling and Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. The slow cooling promotes the formation of larger, purer crystals. Further cooling in an ice bath can maximize the yield.
- **Crystal Collection:** Collect the purified crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any soluble impurities adhering to the crystal surface.
- **Drying:** Dry the purified crystals to a constant weight.

HPLC Analysis of Disodium Glutarate

High-Performance Liquid Chromatography (HPLC) is a common technique for assessing the purity of **disodium glutarate** and quantifying it in various matrices.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Phosphoric acid or a suitable buffer for pH adjustment

Chromatographic Conditions (Example):

- Mobile Phase: A gradient of an aqueous buffer (e.g., 20 mM phosphate buffer, pH adjusted to 2.5 with phosphoric acid) and acetonitrile.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30 $^{\circ}$ C
- Detection Wavelength: 210 nm (as carboxyl groups have some UV absorbance around this wavelength).[6]

Procedure:

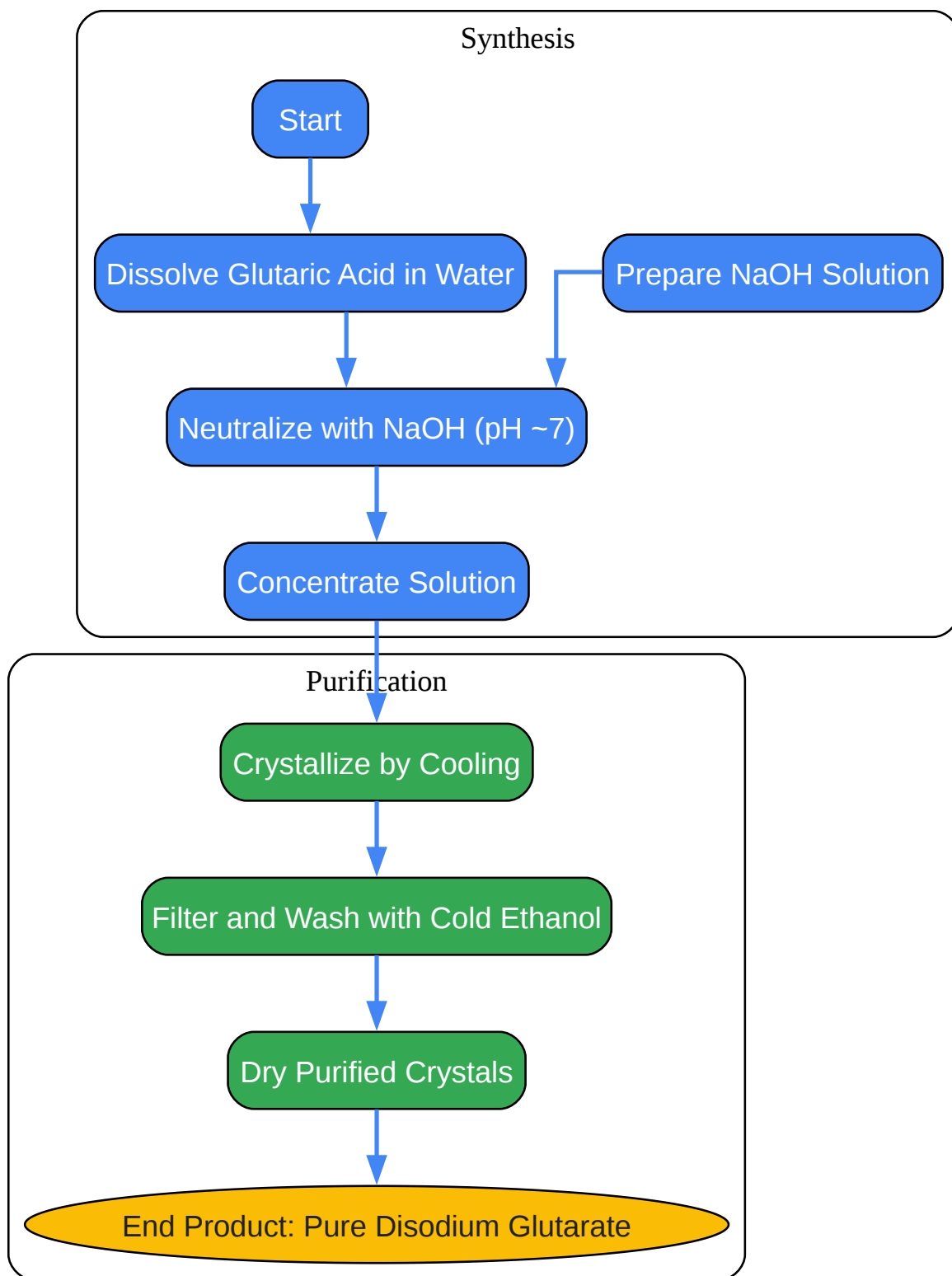
- Standard Preparation: Prepare a stock solution of high-purity **disodium glutarate** in deionized water. From this stock, prepare a series of calibration standards of known concentrations.
- Sample Preparation: Dissolve the **disodium glutarate** sample in deionized water to a concentration within the calibration range. Filter the sample through a 0.45 μ m syringe filter before injection.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Create a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **disodium glutarate** in the sample by interpolating its peak area from the calibration curve.

Visualizing Workflows and Pathways

Diagrams are essential for understanding the logical flow of experimental procedures and the complex interactions within biological pathways.

Synthesis and Purification Workflow

The following diagram illustrates the workflow for the synthesis and purification of **disodium glutarate**.

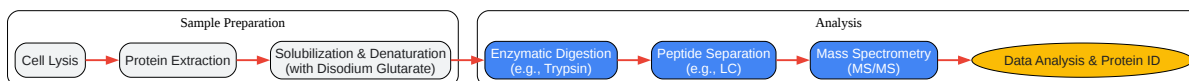


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Workflow for **Disodium Glutarate** Synthesis and Purification.

Role in Proteomics: An Experimental Workflow

Disodium glutarate's function as a chaotropic agent is pivotal in proteomics for protein solubilization and denaturation prior to analysis.

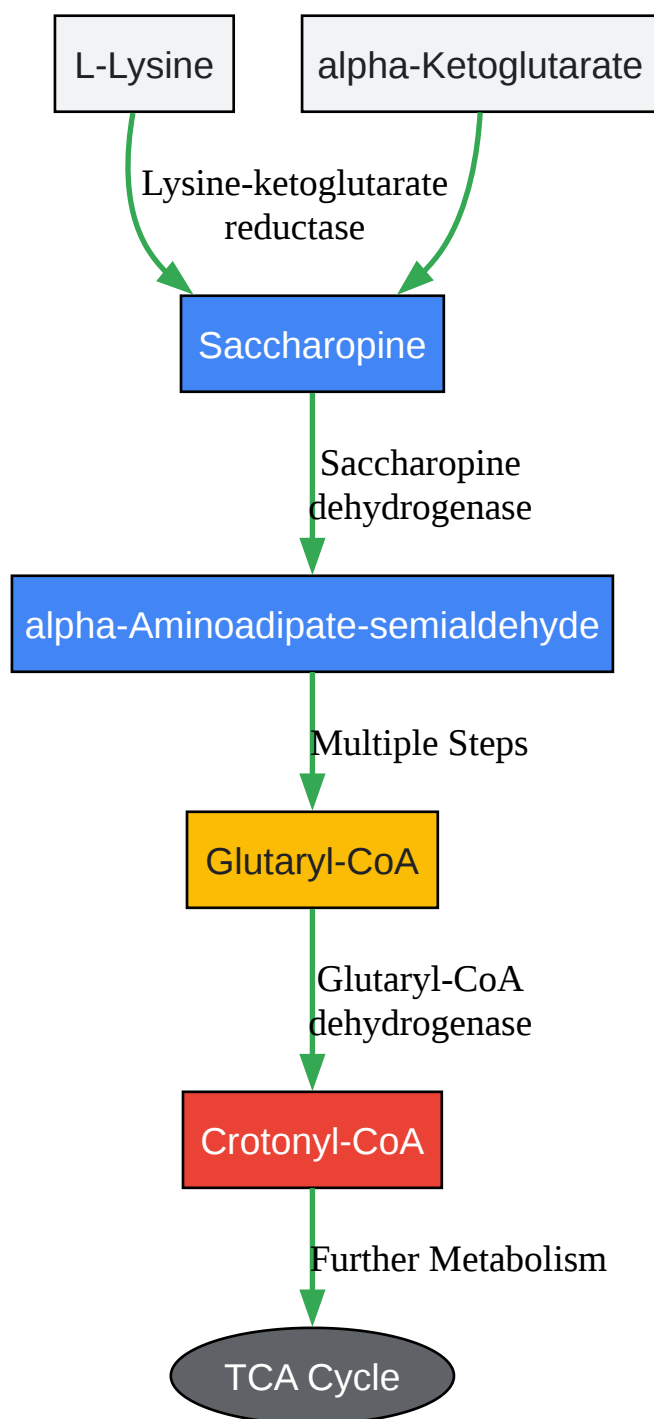


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Experimental workflow in proteomics using **disodium glutarate**.

Glutarate Metabolism Pathway

Glutarate is an intermediate in the metabolism of amino acids such as lysine and tryptophan. The following diagram provides a simplified overview of a metabolic pathway involving glutarate.



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Simplified metabolic pathway involving glutarate intermediates.

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